

In-Depth Technical Guide: Isotopic and Mass Data of Polonium-216

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Polonium-216

CAS No.: 15756-58-8

Cat. No.: B1232323

[Get Quote](#)

This technical guide provides a comprehensive overview of the isotopic data and mass excess of **Polonium-216** (^{216}Po). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the nuclear properties of this isotope. This document summarizes key quantitative data, outlines the principles of experimental methodologies for its characterization, and visualizes its nuclear decay and a conceptual experimental workflow.

Isotopic and Mass Data of Polonium-216

Polonium-216 is a radioactive isotope of the element polonium, with an atomic number of 84. The following tables present a summary of its key isotopic and mass properties.

General Properties	
Symbol	^{216}Po
Atomic Number (Z)	84
Mass Number (A)	216
Neutron Number (N)	132
Mass and Energy Data	
Atomic Mass	$216.0019052 \pm 0.0000029 \text{ amu}$ ^[1]
Mass Excess	$1774.680 \pm 2.665 \text{ keV}$ ^[1] or 1.78241 MeV ^[2]
Binding Energy	$1675913.361 \pm 2.682 \text{ keV}$ ^[1]
Beta Decay Energy	$-469.139 \pm 3.683 \text{ keV}$ ^[1]
Radioactive Decay Properties	
Half-Life	0.145 seconds ^{[1][3]} (with some experimental measurements yielding values such as $143.3 \pm 2.8 \text{ ms}$ ^{[4][5][6]})
Decay Mode	Alpha (α) decay ^{[7][8]}
Daughter Isotope	Lead-212 (^{212}Pb) ^{[7][8]}
Parent Nuclides	Radon-220 (^{220}Rn), Bismuth-216 (^{216}Bi) ^[2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the determination of isotopic data for highly radioactive and short-lived nuclides like **Polonium-216** are often specific to the research facility and not always publicly disseminated in full. However, the principles behind these measurements are well-established.

Determination of Half-Life (Cryogenic Calorimetry)

A recent high-precision measurement of the half-life of **Polonium-216** was performed using the CUPID-0 experiment, which utilizes cryogenic calorimeters.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Methodology Principle:

- **Source:** **Polonium-216** is produced from the alpha decay of Radon-220 (^{220}Rn) within the experimental setup.
- **Detection:** Cryogenic calorimeters are used to detect the energy deposited by the alpha particles emitted during the decay of both ^{220}Rn and its daughter, ^{216}Po . These detectors offer high energy resolution and a low energy threshold.
- **Delayed Coincidence:** The detection of the alpha particle from the decay of ^{220}Rn is used as a time-start signal. The subsequent detection of the alpha particle from the decay of ^{216}Po serves as the time-stop signal.
- **Data Analysis:** The time difference between these two events is recorded for a large number of decay events. The distribution of these time differences follows an exponential decay curve.
- **Half-Life Calculation:** An unbinned extended maximum likelihood fit is applied to the exponential decay curve to determine the half-life of **Polonium-216**.[\[4\]](#) A flat background is included in the fit to account for random coincidences.[\[4\]](#)

Determination of Atomic Mass and Mass Excess (Mass Spectrometry)

The atomic mass of short-lived, radioactive isotopes like **Polonium-216** is determined using advanced mass spectrometry techniques such as Penning Trap Mass Spectrometry (PTMS) or Multi-Reflection Time-of-Flight Mass Spectrometry (MR-TOF-MS).

Methodology Principle (General):

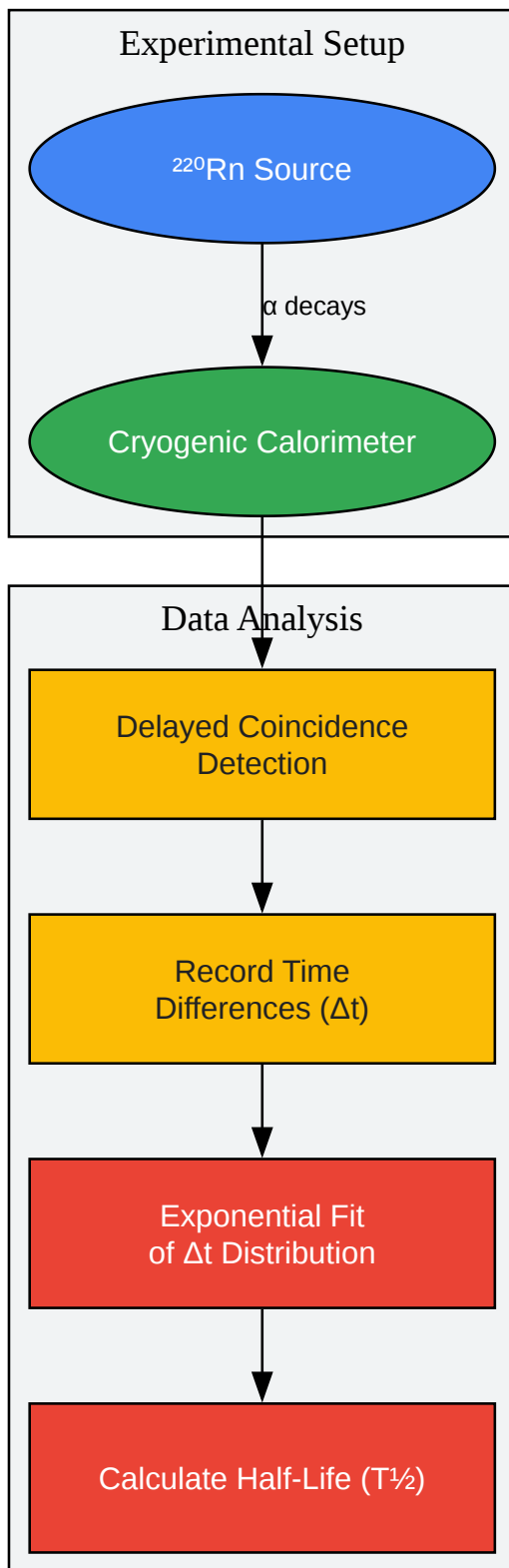
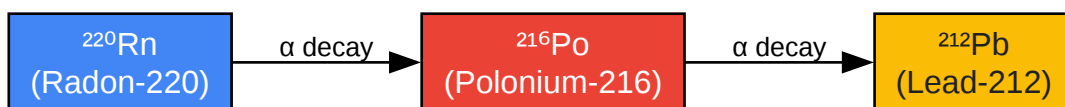
- **Production and Separation:** The nuclide of interest, in this case, **Polonium-216**, is produced through a nuclear reaction, for example, the fragmentation of a heavy ion beam.[\[9\]](#) The desired isotopes are then separated from other reaction products using a fragment separator.

- Ionization and Trapping: The produced atoms are ionized and then guided into an ion trap (either a Penning trap or the injection trap of an MR-TOF-MS).
- Measurement:
 - PTMS: In a Penning trap, a uniform magnetic field and a quadrupole electric field confine the ions.[1] The cyclotron frequency of the trapped ions, which is inversely proportional to their mass-to-charge ratio, is measured with high precision. By comparing the cyclotron frequency of the ion of interest to that of a reference ion with a well-known mass, the mass of the target ion can be determined with high accuracy.
 - MR-TOF-MS: In this technique, ions are reflected multiple times between two electrostatic mirrors, resulting in a very long flight path.[4][5] The time of flight of the ions is measured, which is dependent on their mass-to-charge ratio. This method is particularly suited for very short-lived nuclei.
- Mass Excess Calculation: Once the atomic mass (m) is experimentally determined, the mass excess (Δ) is calculated using the formula: $\Delta = m - A$, where A is the mass number. The mass is typically expressed in atomic mass units (u), and the mass excess is often converted to energy units (MeV).

Visualizations

Decay Chain of Polonium-216

The following diagram illustrates the primary decay pathway of **Polonium-216**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Penning trap - Wikipedia \[en.wikipedia.org\]](#)
- [2. \[0904.4712\] High-accuracy Penning trap mass measurements with stored and cooled exotic ions \[arxiv.org\]](#)
- [3. Novel Hybrid Quadrupole-Multireflecting Time-of-Flight Mass Spectrometry System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. www2.riken.jp \[www2.riken.jp\]](#)
- [5. A multi-reflection time-of-flight mass spectrometer for mass measurements of short-lived nuclei \[inis.iaea.org\]](#)
- [6. \[2508.10048\] High-resolution multi-reflection time-of-flight mass spectrometer for exotic nuclei at IGISOL \[arxiv.org\]](#)
- [7. Ion trap - Wikipedia \[en.wikipedia.org\]](#)
- [8. quora.com \[quora.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: Isotopic and Mass Data of Polonium-216]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1232323/docs#in-depth-technical-guide-isotopic-and-mass-data-of-polonium-216\]](https://www.benchchem.com/product/b1232323/docs#in-depth-technical-guide-isotopic-and-mass-data-of-polonium-216)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)